

Analytical methods for the detection of methyl formate in air samples

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Analytical Methods for the Detection of Methyl Formate in Air

Application Notes and Protocols

Introduction

Methyl formate (HCOOCH₃) is a colorless, flammable liquid with a characteristic ethereal odor. It is utilized as a solvent, a fumigant for tobacco and food crops, and in organic synthesis. [1][2] Due to its volatility and potential health effects at high concentrations, including irritation to the eyes, nose, and respiratory system, as well as central nervous system depression, monitoring its presence in workplace and ambient air is crucial.[1][3] This document provides detailed application notes and protocols for the analytical determination of methyl formate in air samples, intended for researchers, scientists, and drug development professionals. The methods covered include Gas Chromatography with Flame Ionization Detection (GC-FID), and emerging sensor-based technologies.

Gas Chromatography with Flame Ionization Detection (GC-FID)

Gas chromatography is a robust and widely used technique for the separation and quantification of volatile organic compounds (VOCs) like **methyl formate**. The following



protocols are based on established methods from the Occupational Safety and Health Administration (OSHA) and the National Institute for Occupational Safety and Health (NIOSH).

Experimental Protocol: OSHA Method PV2041[1]

This method has been partially evaluated by OSHA and is suitable for determining **methyl formate** at the permissible exposure limit (PEL) of 100 ppm.[1]

- 1. Sample Collection:
- Sampling Media: Anasorb 747 sampling tube, which contains a front section of 400 mg and a back section of 200 mg of sorbent.[1]
- Pump Calibration: Calibrate a personal sampling pump to a flow rate of 0.05 L/min.[1]
- Sampling Procedure:
 - Break the ends of the sorbent tube immediately before sampling.
 - Attach the tube to the calibrated pump, ensuring the air passes through the 400 mg section first.
 - Position the tube in the employee's breathing zone.
 - Sample for up to 60 minutes to collect a recommended air volume of 3 liters.[1]
 - After sampling, cap the tube and seal it.
 - Prepare a blank sample by handling a tube in the same manner without drawing air through it.
- Sample Storage and Shipping: Samples should be shipped cold and analyzed immediately.

 [1]
- 2. Sample Preparation (Desorption):
- Desorbing Solution: A solution of 90:10 (v/v) methyl alcohol and dimethylformamide.[1]
- Procedure:



- Transfer the 400 mg front section of the sorbent tube to a 4-mL vial.
- Transfer the 200 mg backup section to a separate 4-mL vial.
- Add 3.0 mL of the desorbing solution to each vial.
- Seal the vials and allow them to stand for a period to ensure complete desorption of methyl formate.
- 3. Instrumental Analysis:
- Instrument: Gas chromatograph equipped with a Flame Ionization Detector (FID).[1]
- Column: A 60-m x 0.32-mm i.d. capillary column with a 1.0 μm film thickness (e.g., STABILWAX) is suitable.[1]
- GC Conditions (Example):
 - Injector Temperature: Not specified, but typically set higher than the column temperature.
 - Oven Temperature: Isothermal or programmed, depending on the separation requirements.
 - Detector Temperature: Typically 250-300°C for FID.
 - Carrier Gas: Helium or Nitrogen.
- Calibration:
 - Prepare a series of external standards by diluting pure methyl formate in the desorbing solution.[1]
 - Construct a calibration curve by plotting the concentration of the standards versus the detector response.[1]
 - Bracket the sample analyses with standards.[1]
- 4. Data Analysis:



- Determine the concentration of **methyl formate** in μ g/mL for both the front and backup sections of the sample from the calibration curve.
- · Correct for the blank sample readings.
- The total amount of methyl formate is the sum of the amounts found in the front and backup sections.
- Calculate the air concentration using the total mass of methyl formate and the volume of air sampled.[1]

Experimental Protocol: NIOSH Method S291[2]

This method is also designed for the determination of methyl formate in air.

- 1. Sample Collection:
- Sampling Media: Carbosieve B sorbent tubes.[2]
- Flow Rate: 0.01 to 0.05 L/min.[2]
- Sample Volume: 3 liters.[2]
- 2. Sample Preparation (Desorption):
- Desorbing Solution: Ethyl acetate.[2]
- Procedure: Similar to the OSHA method, the sorbent is transferred to a vial and the desorbing solution is added.
- 3. Instrumental Analysis:
- Instrument: Gas chromatograph with a Flame Ionization Detector (FID).[2]
- Procedure: The desorbed sample is injected into the GC for analysis. The method was validated over a range of 108 to 542 mg/m³.[2]

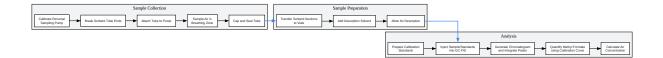
Data Presentation



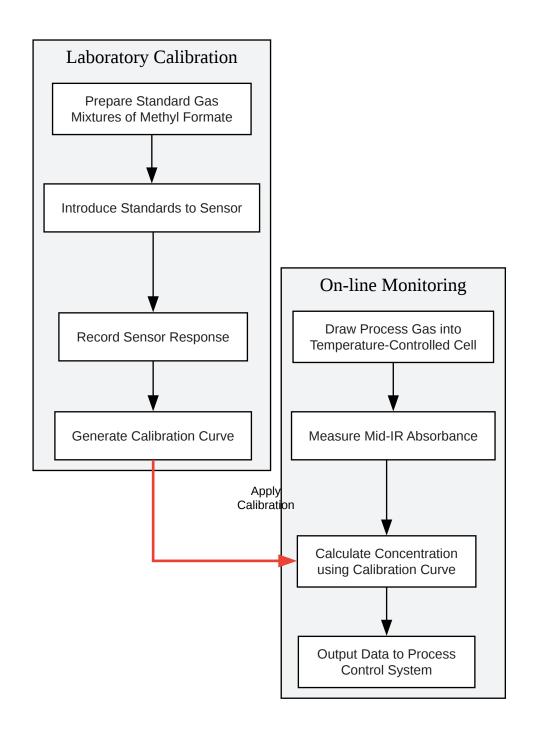
Parameter	OSHA Method PV2041	NIOSH Method S291
Analyte	Methyl Formate	Methyl Formate
Matrix	Air	Air
Sampling Media	Anasorb 747	Carbosieve B
Desorption Solvent	90:10 Methanol/Dimethylformamide	Ethyl acetate
Analytical Technique	GC-FID	GC-FID
Recommended Air Volume	3 L	3 L
Recommended Flow Rate	0.05 L/min	0.01 - 0.05 L/min
Detection Limit	1.16 ppm (2.84 mg/m³)	Not Specified
Validated Range	Partially Evaluated	108 - 542 mg/m³
Average Desorption Efficiency	95.7%	Not Specified

Mandatory Visualization









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